

Interpreting negative results from PKC (19-36) experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Protein Kinase C (19-36)

Cat. No.: B10787922

[Get Quote](#)

Technical Support Center: PKC (19-36) Experiments

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers using the Protein Kinase C (PKC) inhibitor peptide, PKC (19-36). If you are observing negative or unexpected results, this guide will help you identify and resolve common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is PKC (19-36) and how does it inhibit PKC activity?

A1: PKC (19-36) is a synthetic peptide that functions as a pseudosubstrate inhibitor of Protein Kinase C.^[1] Its amino acid sequence mimics the natural substrate-binding region of PKC but contains an alanine residue in place of the phosphorylatable serine or threonine.^{[2][3]} This allows the peptide to bind competitively to the kinase's active site, preventing the phosphorylation of genuine substrates.^{[2][4]}

Q2: At what concentration should I use PKC (19-36)?

A2: The optimal concentration is application-dependent. For in vitro kinase assays, the IC₅₀ is approximately 0.18 μM.^{[1][5]} In cell-based assays, a working concentration range of 0.1–10 μM

is commonly used.[6] It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific system.

Q3: Is PKC (19-36) specific to all PKC isoforms?

A3: PKC (19-36) is considered a broad-spectrum PKC inhibitor. However, it displays significantly less potency against other kinases like Protein Kinase A (PKA) and Myosin Light Chain Kinase (MLCK), making it a relatively specific tool for studying PKC-mediated pathways.
[5][7]

Q4: How should I properly handle and store the PKC (19-36) peptide?

A4: The peptide is typically supplied as a trifluoroacetate salt.[4] Upon receipt, it should be stored appropriately as per the manufacturer's instructions. After reconstituting the peptide (e.g., in sterile water or buffer), it is critical to create aliquots and store them frozen at -20°C or -80°C to avoid repeated freeze-thaw cycles. Reconstituted stock solutions are generally stable for up to four weeks at -20°C.[4]

Q5: I am not seeing any inhibition. Is it possible my peptide is inactive?

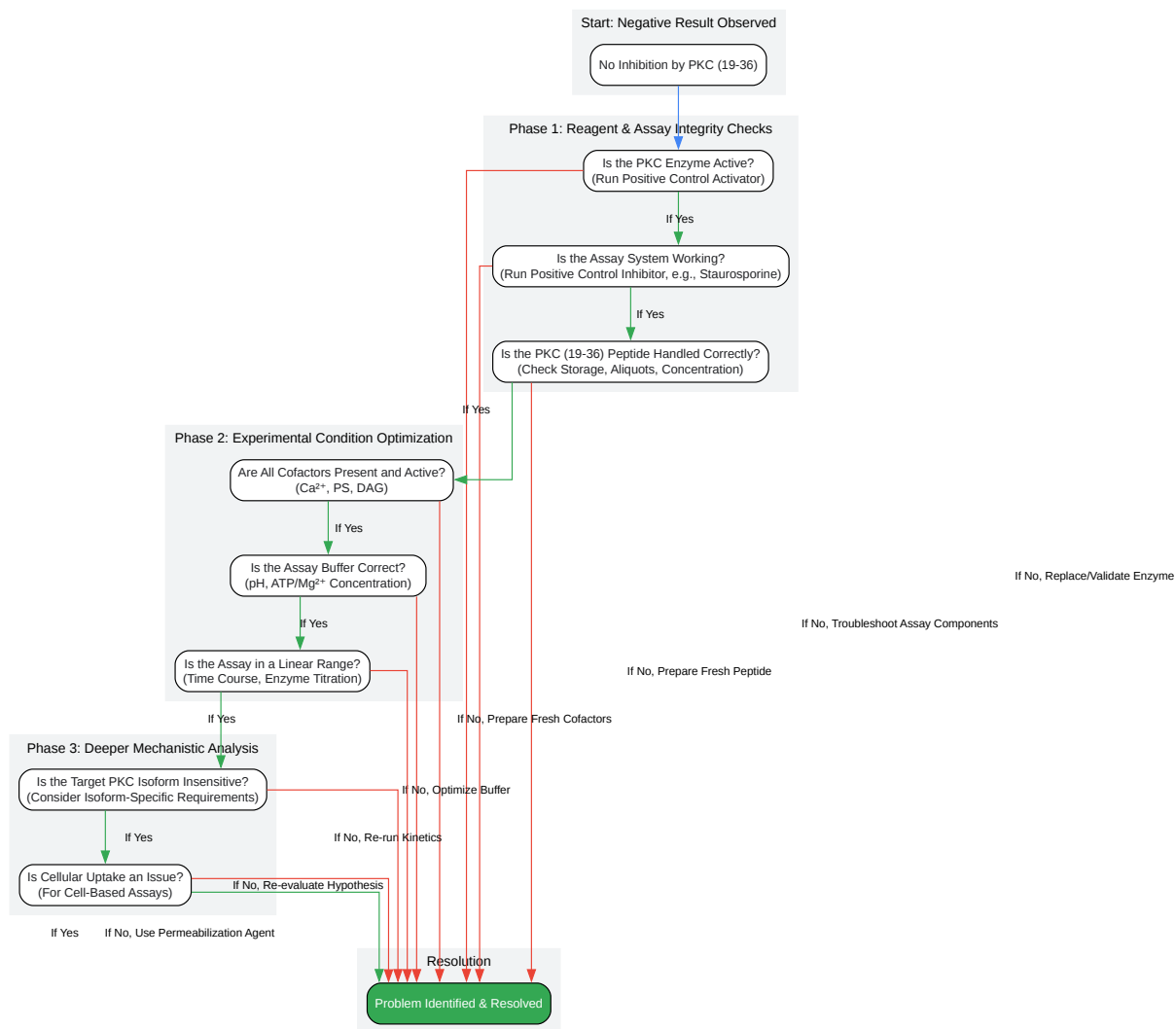
A5: While peptide degradation is possible, especially with improper storage, it is more common for other experimental factors to be the cause. Before concluding the peptide is inactive, thoroughly review the troubleshooting guide below, paying close attention to enzyme activity, cofactor requirements, and assay conditions. Using an inactive control peptide, such as [Glu²⁷] PKC(19-36), can help verify that the observed effects are specific to PKC inhibition.[5]

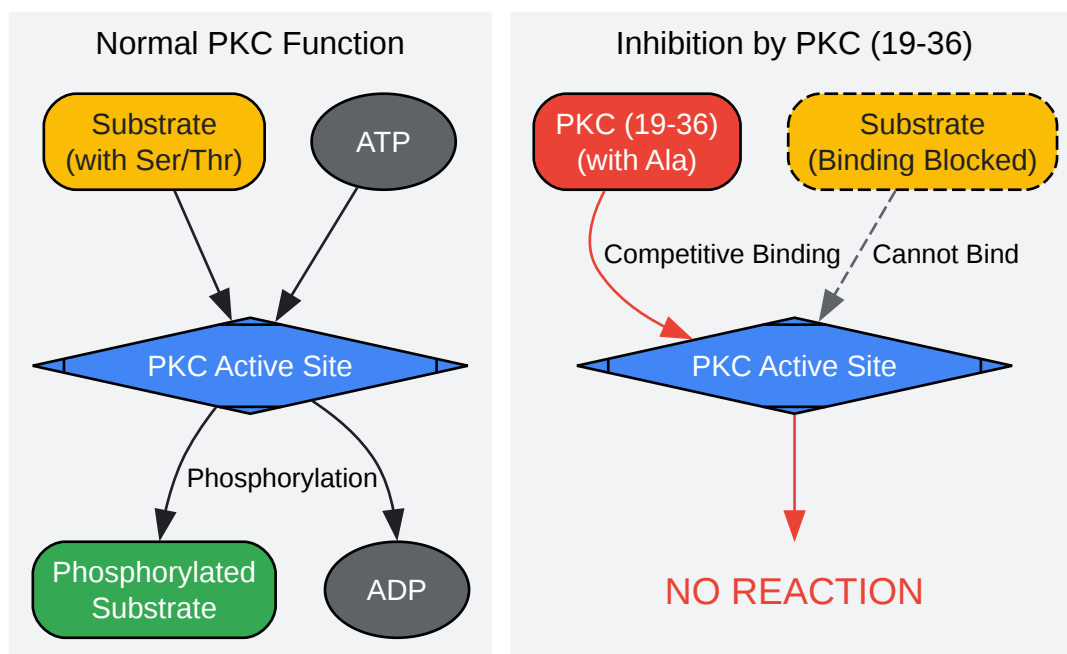
Troubleshooting Guide for Negative Results

Experiencing a lack of inhibition in your PKC assay can be frustrating. This guide provides a systematic approach to pinpoint the source of the problem.

Diagram: Troubleshooting Workflow

The following diagram outlines a logical progression for troubleshooting negative results in your PKC (19-36) experiments.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. mdpi.com [mdpi.com]
- 3. Protein Kinase C: Perfectly Balanced - PMC [pmc.ncbi.nlm.nih.gov]
- 4. PKC Inhibitor Peptide 19-36 | 539560 [merckmillipore.com]
- 5. ahajournals.org [ahajournals.org]
- 6. Protein Kinase C (19-36) () for sale [vulcanchem.com]

- 7. pnas.org [pnas.org]
- To cite this document: BenchChem. [Interpreting negative results from PKC (19-36) experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10787922#interpreting-negative-results-from-pkc-19-36-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com